

Application Notes and Protocols for the Quantification of Gummiferin in Biological Samples

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Compound of Interest

Compound Name: *Gummiferin*

Cat. No.: *B8144436*

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Introduction

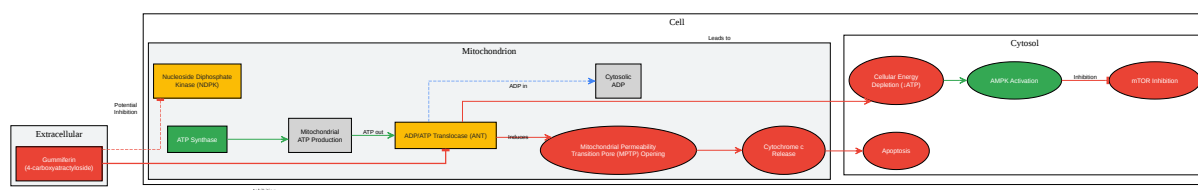
Gummiferin, also known as 4-carboxyatractyloside (CATR), is a potent toxic diterpene glycoside found in various plants, most notably the Mediterranean thistle *Atractylis gummifera*. Its primary mechanism of toxicity involves the specific and potent inhibition of the mitochondrial ADP/ATP translocase (ANT), a critical component of oxidative phosphorylation. This disruption of cellular energy metabolism can lead to severe hepato- and nephrotoxicity. Accurate quantification of **Gummiferin** in biological matrices is crucial for toxicological studies, pharmacokinetic analysis, and the development of potential therapeutic interventions.

These application notes provide detailed protocols for the quantification of **Gummiferin** in biological samples using High-Performance Liquid Chromatography-High-Resolution Tandem Mass Spectrometry (HPLC-HRMS/MS) and a proposed Enzyme-Linked Immunosorbent Assay (ELISA).

Signaling Pathway of Gummiferin

Gummiferin's primary molecular target is the Adenine Nucleotide Translocator (ANT) located in the inner mitochondrial membrane. By binding to ANT, **Gummiferin** allosterically locks the

transporter in a conformation that prevents the exchange of mitochondrial ATP for cytosolic ADP. This leads to a cascade of events culminating in cellular dysfunction and death.



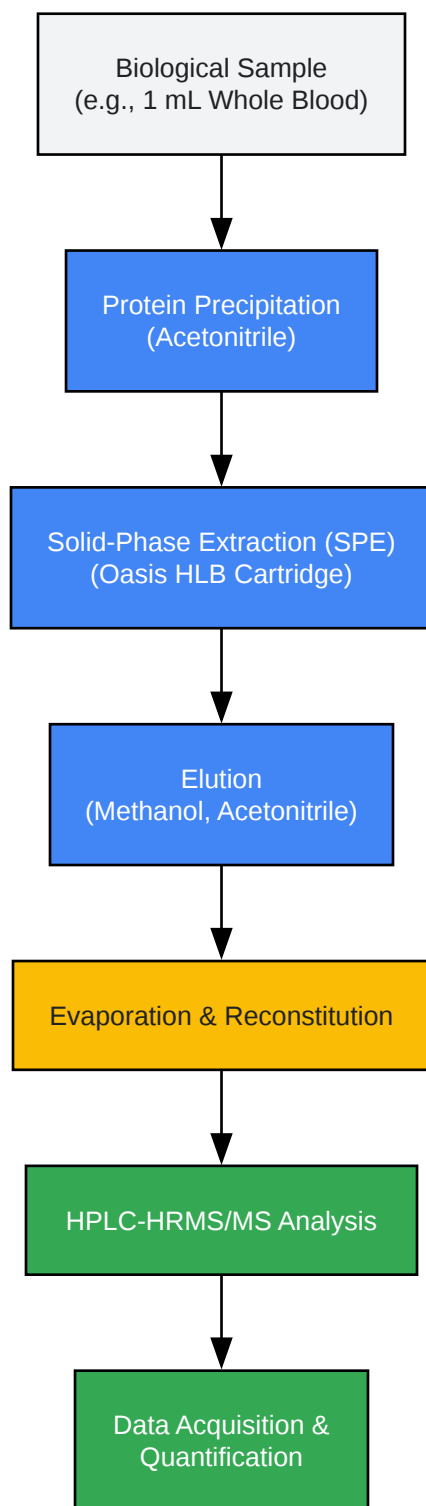
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Caption: **Gummiferin's** mechanism of action.

Analytical Techniques for Gummiferin Quantification High-Performance Liquid Chromatography-High-Resolution Tandem Mass Spectrometry (HPLC-HRMS/MS)

This is the gold-standard method for the sensitive and specific quantification of **Gummiferin** in complex biological matrices.

Experimental Workflow



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